

In-Depth Technical Guide to the Physical Properties of 2-Azidoethanol-d4

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Compound of Interest

Compound Name: 2-Azidoethanol-d4

Cat. No.: B15621786

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known and estimated physical properties of **2-Azidoethanol-d4** (2-azido-1,1,2,2-tetradeuterioethanol). Given the specialized nature of this isotopically labeled compound, this document combines available data with scientifically grounded estimations for properties where experimental values are not readily available. This guide is intended to support research and development activities by providing a detailed reference for this compound.

Core Physical and Chemical Properties

2-Azidoethanol-d4 is the deuterated analogue of 2-Azidoethanol, where the four hydrogen atoms on the ethanol backbone have been replaced with deuterium. This isotopic labeling is crucial for a variety of scientific applications, including as a tracer in metabolic studies, for kinetic isotope effect investigations, and as an internal standard in mass spectrometry-based quantification.

Quantitative Data Summary

The following table summarizes the key physical properties of **2-Azidoethanol-d4** in comparison to its non-deuterated counterpart, 2-Azidoethanol.

Property	2-Azidoethanol-d4	2-Azidoethanol
Molecular Formula	C ₂ D ₄ HN ₃ O	C ₂ H ₅ N ₃ O
Molecular Weight	91.105 g/mol [1]	87.08 g/mol [2]
CAS Number	Not available	1517-05-1[3]
Appearance	Colorless to Slightly Yellow Clear Liquid (Expected)	Colorless to Slightly Yellow Clear Liquid[4]
Boiling Point	76-78 °C at 24 Torr (Estimated)	77 °C at 24 Torr[3][5]
Density	~1.17 g/cm ³ (Estimated)	1.146 g/cm ³ [3][5]
Refractive Index	~1.426 (Estimated)	1.4264 (Estimate)[3][5]
Solubility	Soluble in Chloroform, Methanol; Sparingly soluble in DMSO (Expected)	Soluble in Chloroform, Methanol; Sparingly soluble in DMSO[3]

Note on Estimated Values: The boiling point, density, and refractive index for **2-Azidoethanol-d4** are estimated based on the values for 2-Azidoethanol. Deuteration typically leads to a slight increase in density and minor changes in boiling point and refractive index.

Experimental Protocols

The synthesis of **2-Azidoethanol-d4** follows the same principles as the synthesis of 2-Azidoethanol, with the primary difference being the use of a deuterated starting material. Below is a detailed, representative protocol for the synthesis of the non-deuterated compound, which can be adapted for the deuterated analogue.

Synthesis of 2-Azidoethanol from 2-Chloroethanol

This protocol describes a common method for the synthesis of 2-Azidoethanol via nucleophilic substitution.

Materials:

- 2-Chloroethanol (1.0 eq.)
- Sodium azide (NaN_3) (2.5 eq.)
- Water (H_2O)
- Diethyl ether (Et_2O)
- Magnesium sulfate (MgSO_4), anhydrous
- Brine (saturated NaCl solution)

Procedure:

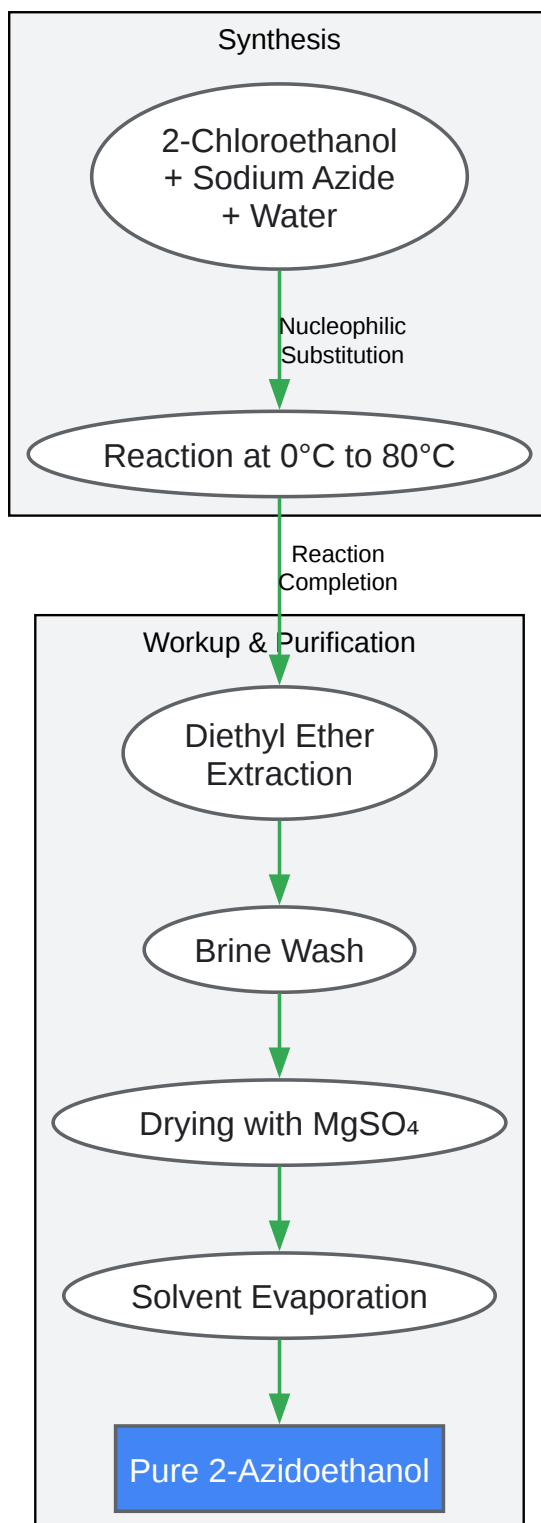
- To a stirred mixture of 2-chloroethanol (1 eq.) in water, sodium azide (1.5 eq.) is added portion-wise at 0°C .
- The reaction mixture is allowed to warm to room temperature and is stirred for 4 hours.
- An additional portion of sodium azide (1 eq.) is added, and the solution is heated to 80°C and refluxed overnight.
- After the reaction is complete, the mixture is cooled to room temperature and extracted three times with diethyl ether.
- The combined organic phases are washed with brine and dried over anhydrous magnesium sulfate.
- The solvent is removed under reduced pressure (in vacuo) to yield 2-Azidoethanol as a colorless oil.

Note for d4 Synthesis: To synthesize **2-Azidoethanol-d4**, 2-Chloroethanol-d4 would be used as the starting material.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and purification of 2-Azidoethanol.

Synthesis and Purification of 2-Azidoethanol



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A flowchart of the synthesis and purification process for 2-Azidoethanol.

This guide provides a foundational understanding of the physical properties and synthesis of **2-Azidoethanol-d4** for professionals in research and drug development. The provided data and protocols are intended to facilitate the effective and safe use of this compound in its various applications.

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References

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- [2. 2-Azidoethanol | C2H5N3O | CID 123118 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. 1517-05-1 CAS MSDS \(2-Azidoethanol\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
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